

Technical Monograph: 4-Butoxy-3-nitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Butoxy-3-nitrobenzoic acid

CAS No.: 4906-28-9

Cat. No.: B1278760

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CAS: 4906-28-9 | Molecular Formula: $C_{11}H_{13}NO_5$ | Molecular Weight: 239.22 g/mol [\[1\]](#)

Executive Summary

4-Butoxy-3-nitrobenzoic acid is a specialized aromatic intermediate utilized primarily in the synthesis of local anesthetics and pharmaceutical agents targeting voltage-gated sodium channels. Structurally, it serves as the lipophilic scaffold for 3-amino-4-alkoxybenzoate class drugs, acting as the direct butoxy-homolog precursor to Proparacaine (Proxymetacaine).

For drug development professionals, this molecule represents a critical "tuning" point in Structure-Activity Relationship (SAR) studies. By substituting the propoxy chain of Proparacaine with a butoxy chain, researchers modulate the partition coefficient (LogP), thereby altering the compound's membrane permeability and anesthetic potency.

This guide details the physicochemical profile, validated synthesis protocols, and analytical characterization of **4-Butoxy-3-nitrobenzoic acid**, with a specific focus on molecular weight verification via mass spectrometry.

Physicochemical Specifications

The molecular weight of 239.22 g/mol is the average mass typically used for stoichiometric calculations. However, for high-resolution mass spectrometry (HRMS), the monoisotopic mass is the definitive metric.

Table 1: Core Physical Properties

Property	Value	Notes
Average Molecular Weight	239.22 g/mol	Standard for synthesis calculations.
Monoisotopic Mass	239.0794 g/mol	Essential for MS identification ([M+H] ⁺ or [M-H] ⁻).
Exact Mass	239.079373 Da	Based on ¹² C, ¹ H, ¹⁴ N, ¹⁶ O.
Melting Point	165 – 167 °C	Crystalline solid range [1].[1]
Predicted LogP	2.8 – 3.1	Indicates moderate lipophilicity; suitable for CNS/membrane penetration.
pKa (Acid)	~3.4	Carboxylic acid proton; modulated by the ortho-nitro group.
Appearance	White to light yellow	Crystalline powder.[2]
Solubility	Soluble in DMF, DMSO, Ethanol	Sparingly soluble in water (<0.5 mg/mL).

Synthesis & Production Logic

Retrosynthetic Analysis

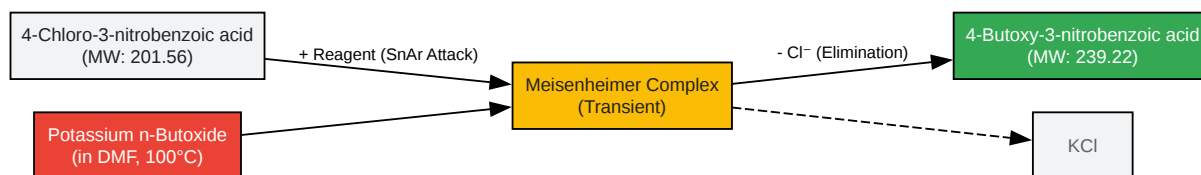
The most robust synthesis route avoids the non-selective nitration of 4-butoxybenzoic acid. Instead, it employs a Nucleophilic Aromatic Substitution (S_NAr) strategy. The electron-withdrawing nitro group at the meta position (relative to the acid) and ortho position (relative to the leaving group) activates the ring for nucleophilic attack.

Precursors: 4-Chloro-3-nitrobenzoic acid + Potassium n-butoxide (or n-Butanol/KOH).

Protocol: S_NAr Displacement

Objective: Synthesis of **4-Butoxy-3-nitrobenzoic acid** from 4-Chloro-3-nitrobenzoic acid.

- Reagent Preparation:
 - Dissolve 1.0 eq of 4-Chloro-3-nitrobenzoic acid in Dimethylformamide (DMF). DMF is chosen for its high dielectric constant, stabilizing the transition state.
 - Prepare a solution of Potassium n-butoxide (2.2 eq) in n-butanol. Note: Excess base is required to neutralize the carboxylic acid proton first.
- Reaction:
 - Add the alkoxide solution dropwise to the aryl chloride solution at 0–5 °C to prevent side reactions.
 - Heat the mixture to 80–100 °C for 4–6 hours. Monitor via TLC (Mobile phase: 5% Methanol in DCM).
 - Mechanism: The butoxide anion attacks the C4 carbon, forming a Meisenheimer complex, followed by the expulsion of the chloride ion.
- Workup:
 - Cool the reaction mixture and pour into ice-cold dilute HCl (pH ~2). The product will precipitate as the free acid.
 - Filter the solid and wash with cold water to remove residual DMF and salts.
- Purification:
 - Recrystallize from Ethanol/Water (approx. 80:20) to achieve pharmaceutical-grade purity (>98%).



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Figure 1: Nucleophilic Aromatic Substitution pathway for the synthesis of **4-Butoxy-3-nitrobenzoic acid**.

Analytical Characterization

Validating the molecular weight and structure is critical, particularly to ensure no trans-esterification or hydrolysis occurred during synthesis.

Mass Spectrometry (MS)

- Ionization Mode: Electrospray Ionization (ESI), Negative Mode (ESI⁻).
- Target Ion: [M-H]⁻
- Expected m/z: 238.07
- Fragmentation Pattern:
 - Loss of CO₂ (Decarboxylation): m/z 238 → 194.
 - Loss of Butyl chain (C₄H₈): m/z 194 → 138 (corresponding to 4-hydroxy-3-nitrobenzoate anion).

Nuclear Magnetic Resonance (¹H-NMR)

- Solvent: DMSO-d₆
- Key Signals:
 - δ 13.0-13.5 ppm (br s, 1H): Carboxylic acid (-COOH).

- δ 8.3 ppm (d, 1H): Aromatic proton at C2 (sandwiched between NO₂ and COOH).
- δ 8.1 ppm (dd, 1H): Aromatic proton at C6.
- δ 7.4 ppm (d, 1H): Aromatic proton at C5 (ortho to butoxy).
- δ 4.2 ppm (t, 2H): O-CH₂- of the butyl chain (diagnostic triplet).

Applications in Drug Discovery

The primary utility of **4-Butoxy-3-nitrobenzoic acid** lies in its role as a precursor for 3-amino-4-butoxybenzoic acid esters.

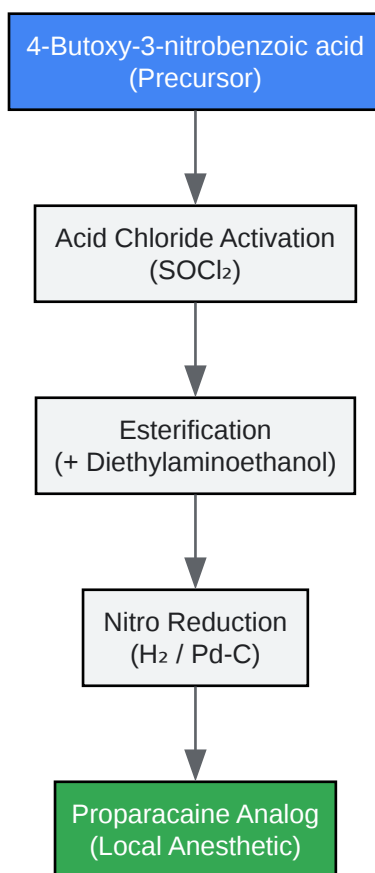
Logic: Lipophilicity Modulation

In local anesthetic design, potency correlates with lipid solubility. The "Proparacaine Series" follows a homologous trend:

- Propoxy (Proparacaine): Standard clinical use.
- Butoxy (Target Analog): Higher LogP -> Potentially longer duration of action due to increased membrane residence time.

Workflow: Conversion to Active Pharmaceutical Ingredient (API)

- Esterification: The carboxylic acid is esterified (e.g., with 2-diethylaminoethanol) via Thionyl Chloride activation.^[3]
- Reduction: The nitro group is selectively reduced to an amine (using H₂/Pd-C or Fe/HCl).
 - Note: Reduction is typically performed after esterification to avoid self-polymerization of the amino-acid intermediate.



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Figure 2: Synthetic workflow from **4-Butoxy-3-nitrobenzoic acid** to bioactive local anesthetic analogs.

Safety & Handling

- Hazard Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- Handling:
 - Use in a fume hood to avoid inhalation of dust.
 - Nitro-aromatics can be energetic; avoid heating dry crude material above 150°C.
- Storage: Store at room temperature (15-25°C), desiccated.

References

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- To cite this document: BenchChem. [Technical Monograph: 4-Butoxy-3-nitrobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1278760/docs#technical-monograph-4-butoxy-3-nitrobenzoic-acid>]

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